

Physiological Concentrations of 3-Hydroxyisobutyric Acid in Plasma: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Hydroxyisobutyric acid

Cat. No.: B026125

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Abstract

3-Hydroxyisobutyric acid (3-HIB), a catabolic intermediate of the branched-chain amino acid valine, is emerging as a significant signaling molecule in metabolic regulation.[1][2][3] Initially considered a simple metabolite, recent studies have highlighted its role in modulating insulin resistance and fatty acid uptake in tissues.[2][3][4] Elevated plasma concentrations of 3-HIB have been associated with type 2 diabetes and obesity, making it a metabolite of considerable interest for researchers in metabolic diseases and drug development.[2][5][6] This technical guide provides a comprehensive overview of the physiological concentrations of 3-HIB in human plasma, detailed experimental protocols for its quantification, and a visualization of its metabolic and signaling pathways.

Quantitative Data on Plasma 3-Hydroxyisobutyric Acid Concentrations

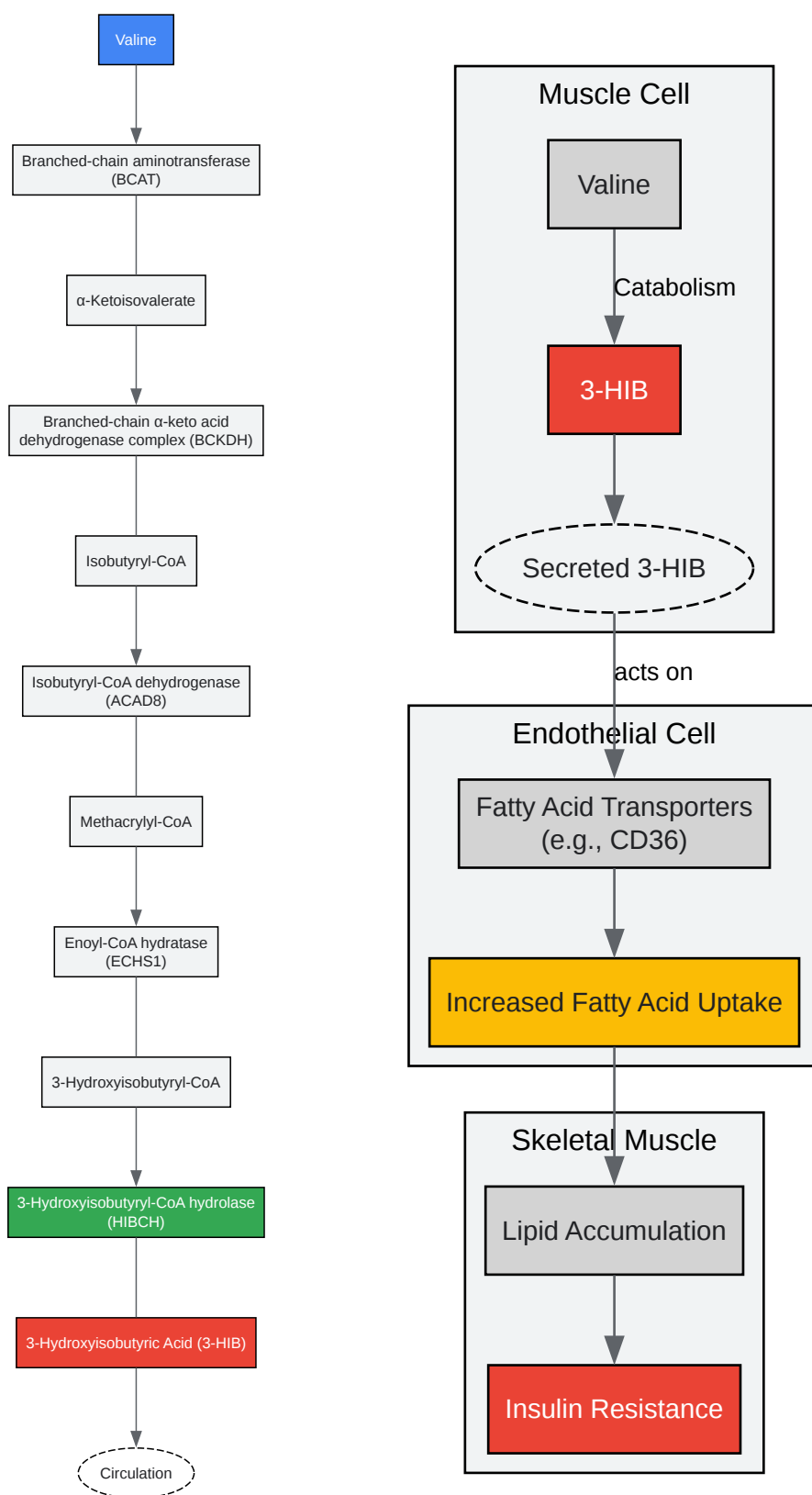
The circulating levels of **3-Hydroxyisobutyric acid** in human plasma are influenced by the metabolic state of the individual, with notable differences observed in conditions such as fasting and diabetes.[1][7] The following table summarizes the quantitative data from various studies on 3-HIB plasma concentrations.

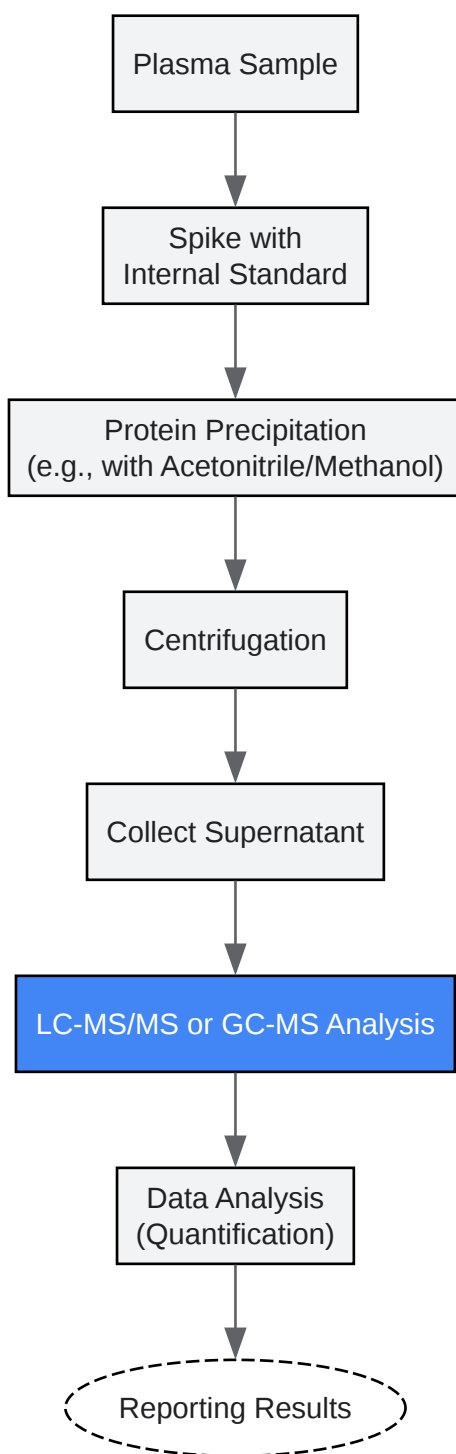
Subject Group	Condition	Plasma 3-HIB Concentration (μmol/L)	Notes	Reference(s)
Normal Individuals	Overnight Fasted	21 ± 2	[1] [7]	
Normal Individuals	Postabsorptive	33% of 3-hydroxybutyrate concentration	[1] [7]	
Diabetic Subjects	Overnight Fasted	38 ± 5	[1] [7]	
Diabetic Subjects	Postabsorptive	17% of 3-hydroxybutyrate concentration	[1] [7]	
Subjects after 72-hour Fast	Fasting	97 ± 4	[1] [7]	
Population with Normoglycemia	Baseline	z-score	Part of a large cohort study (n=4,537).	[1]
Population with Hyperglycemia	Glucose >7 and <11.1 mmol/L	z-score of 0.45 (higher than normoglycemia)	Part of a large cohort study (n=204).	[1]
Population with Type 2 Diabetes	Established	z-score of 0.87 (higher than normoglycemia)	Part of a large cohort study (n=201).	[1]

Metabolic and Signaling Pathways

Valine Catabolism and 3-HIB Production

3-Hydroxyisobutyric acid is an intermediate in the catabolism of the branched-chain amino acid, valine.[\[1\]](#)[\[2\]](#) The pathway involves the conversion of valine to 3-hydroxyisobutyryl-CoA, which is then hydrolyzed to 3-HIB. This reaction is a critical step that allows 3-HIB to be released from the mitochondria and enter circulation.[\[1\]](#)





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